

Application of Dichlorobenzenesulphonate Pyrazole Dye in Spectrophotometric Analysis

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Compound of Interest

Compound Name: Sodium 4-(4-((3-(anilinosulphonyl)-p-tolyl)azo)-4,5-dihydro-3-methyl-5-oxo-1H-pyrazol-1-yl)-2,5-dichlorobenzenesulphonate

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Introduction

Dichlorobenzenesulphonate pyrazole dyes are a class of organic compounds characterized by a pyrazole ring system, an azo group ($-N=N-$), and a dichlorobenzenesulphonate moiety. These dyes are valuable reagents in spectrophotometric analysis due to their ability to form stable, colored complexes with various analytes, particularly metal ions. The presence of the sulphonate group enhances their water solubility, making them suitable for aqueous-based analytical methods. The formation of these colored complexes allows for the quantitative determination of the analyte concentration by measuring the absorbance of light at a specific wavelength. This application note provides a detailed overview of the synthesis of a representative pyrazole azo dye and its application in the spectrophotometric determination of metal ions.

Principle of Spectrophotometric Analysis

Spectrophotometric analysis using dichlorobenzenesulphonate pyrazole dyes is based on the Beer-Lambert Law. This law states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution.

In this application, the pyrazole dye acts as a chromogenic reagent, reacting with the target analyte to form a colored complex. The intensity of the color, measured as absorbance, is then used to determine the concentration of the analyte in the sample.

The reaction can be generalized as:

Analyte + Dichlorobenzenesulphonate Pyrazole Dye → Colored Complex

The absorbance of the resulting solution is measured at the wavelength of maximum absorbance (λ_{max}) of the colored complex, which ensures the highest sensitivity for the analysis.

Experimental Protocols

I. Synthesis of a Representative Pyrazole Azo Dye

This protocol describes the synthesis of a pyrazole azo dye, which can be adapted for the synthesis of dichlorobenzenesulphonate pyrazole dyes by using the appropriate substituted starting materials. A general procedure involves the diazotization of an aromatic amine followed by coupling with a pyrazole derivative.^{[1][2]}

Materials:

- 5-Amino-3-methyl-1-phenylpyrazole
- 2,5-Dichlorobenzenesulphonyl chloride
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Coupling agent (e.g., a phenol or another aromatic compound with an activated position)
- Ethanol
- Ice bath

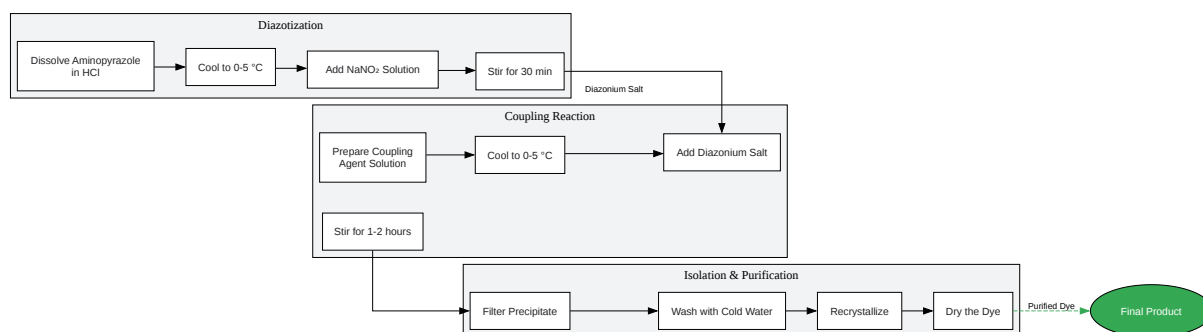
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper

Procedure:

- Diazotization:
 - Dissolve a specific amount of 5-amino-3-methyl-1-phenylpyrazole in a mixture of hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice bath with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the amine solution. Maintain the temperature below 5 °C.
 - Stir the mixture for 30 minutes at this temperature to ensure complete formation of the diazonium salt.
- Coupling Reaction:
 - Prepare a solution of the coupling agent in an alkaline medium (e.g., aqueous sodium hydroxide solution).
 - Cool this solution to 0-5 °C in an ice bath.
 - Slowly add the freshly prepared diazonium salt solution to the coupling agent solution with vigorous stirring.
 - Maintain the temperature below 5 °C and the alkaline pH of the reaction mixture.
 - Continue stirring for 1-2 hours after the addition is complete to ensure the formation of the azo dye.
- Isolation and Purification:
 - The precipitated dye is collected by filtration using a Buchner funnel.

- Wash the dye with cold water to remove any unreacted starting materials and salts.
- The crude dye can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture.
- Dry the purified dye in a desiccator.

Workflow for the Synthesis of a Pyrazole Azo Dye



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Caption: Workflow for the synthesis of a pyrazole azo dye.

II. Spectrophotometric Determination of a Metal Ion (e.g., Copper(II))

This protocol outlines a general procedure for the spectrophotometric determination of a metal ion using a synthesized pyrazole azo dye.

Materials and Reagents:

- Stock solution of the metal ion (e.g., 1000 ppm Cu(II) solution).
- Working standard solutions of the metal ion (prepared by diluting the stock solution).
- Solution of the dichlorobenzenesulphonate pyrazole dye in a suitable solvent (e.g., ethanol or water).
- Buffer solution to maintain the optimal pH.
- Spectrophotometer.
- Cuvettes.
- Volumetric flasks and pipettes.

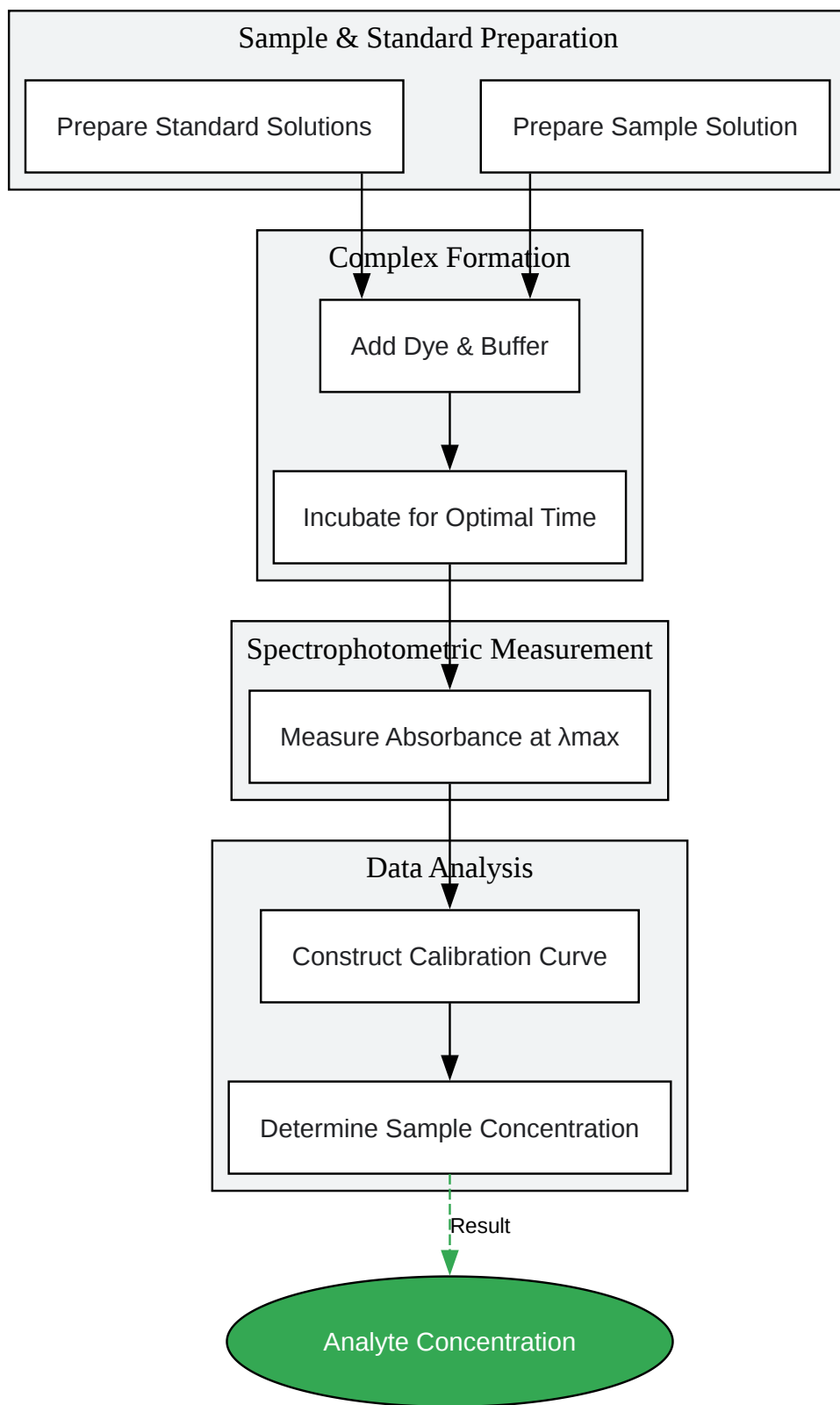
Procedure:

- Optimization of Reaction Conditions:
 - Effect of pH: Determine the optimal pH for complex formation by measuring the absorbance of a series of solutions containing a fixed concentration of the metal ion and the dye at different pH values. The pH that gives the maximum absorbance is selected for the analysis.
 - Effect of Dye Concentration: Determine the required concentration of the dye solution for maximum color development by varying the dye concentration while keeping the metal ion concentration constant.
 - Reaction Time and Stability: Measure the absorbance of the complex at different time intervals to determine the time required for complete color development and the stability of

the complex.

- Calibration Curve:
 - Pipette a series of standard solutions of the metal ion into a set of volumetric flasks.
 - To each flask, add the optimal amount of the dye solution and the buffer solution.
 - Dilute the solutions to the mark with a suitable solvent and mix well.
 - Allow the solutions to stand for the predetermined reaction time.
 - Measure the absorbance of each solution at the λ_{max} of the complex against a reagent blank (a solution containing all reagents except the metal ion).
 - Plot a calibration curve of absorbance versus the concentration of the metal ion.
- Analysis of a Sample:
 - Take a known volume of the sample solution in a volumetric flask.
 - Add the dye solution and buffer solution in the same manner as for the calibration standards.
 - Dilute to the mark and measure the absorbance at the λ_{max} .
 - Determine the concentration of the metal ion in the sample from the calibration curve.

Workflow for Spectrophotometric Analysis



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Caption: General workflow for spectrophotometric analysis.

Data Presentation

The quantitative data obtained from the spectrophotometric analysis should be summarized in tables for easy comparison and interpretation.

Table 1: Optical Characteristics and Analytical Parameters for the Determination of a Metal Ion

Parameter	Value
λ_{max} (nm)	Value
Molar Absorptivity ($\text{L mol}^{-1} \text{cm}^{-1}$)	Value
Beer's Law Range ($\mu\text{g/mL}$)	Range
Sandell's Sensitivity ($\mu\text{g cm}^{-2}$)	Value
Limit of Detection (LOD) ($\mu\text{g/mL}$)	Value
Limit of Quantification (LOQ) ($\mu\text{g/mL}$)	Value
Regression Equation ($y = mx + c$)	Equation
Correlation Coefficient (R^2)	Value
Stoichiometric Ratio (Metal:Dye)	Ratio

Table 2: Application of the Method for the Determination of a Metal Ion in a Sample

Sample	Amount Added ($\mu\text{g/mL}$)	Amount Found ($\mu\text{g/mL}$)	Recovery (%)	RSD (%)
Sample 1	Value	Value	Value	Value
Sample 2	Value	Value	Value	Value
Sample 3	Value	Value	Value	Value

Applications

The spectrophotometric methods using dichlorobenzenesulphonate pyrazole dyes have a wide range of applications in various fields:

- Environmental Monitoring: Determination of trace amounts of heavy metal ions in water and soil samples.
- Pharmaceutical Analysis: Quantification of metal-containing drugs or impurities in pharmaceutical formulations.
- Clinical Chemistry: Analysis of essential or toxic metal ions in biological fluids.
- Industrial Quality Control: Monitoring the concentration of metal ions in industrial processes and products.

Conclusion

Dichlorobenzenesulphonate pyrazole dyes are versatile and sensitive chromogenic reagents for the spectrophotometric determination of various analytes, particularly metal ions. The methods based on these dyes are typically simple, rapid, cost-effective, and offer good accuracy and precision. The detailed protocols and data presentation guidelines provided in this application note will be valuable for researchers, scientists, and professionals in drug development and other analytical fields for the successful application of these dyes in their analytical work.

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References

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